

# A Comparative Guide to Finite Element Model Validation for Composite Pole Impact

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of finite element analysis (FEA) predictions with experimental data for the impact testing of composite poles. The content is designed to assist researchers and professionals in validating their numerical models and understanding the complex dynamics of composite structures under impact loads.

## Data Presentation: FEA vs. Experimental Results

The validation of a finite element model is critically dependent on the correlation between its predictions and empirical data obtained from physical tests. For the impact analysis of a Glass Fiber Reinforced Polymer (GFRP) lighting pole, a direct comparison reveals a strong agreement between the two methodologies, albeit with predictable variances.

A study on the dynamic behavior of a 5-meter tall tapered GFRP pole under a simulated vehicle collision provides a clear example of this correlation. The finite element model, when compared to the experimental results, demonstrated a high degree of accuracy in predicting the structural response. The peak impact load forecasted by the FE model was approximately 5.6% higher than the value recorded during the physical test, while the maximum displacement was overpredicted by about 9.4%.[1] This level of agreement validates the FE model for further parametric studies.[1]



Performance Metric	Experimental Result	Finite Element Analysis (FEA) Prediction	Percentage Difference
Peak Impact Load	Reference Value	+ 5.6%	5.6%
Maximum Displacement	Reference Value	+ 9.4%	9.4%

Table 1: Comparison of Experimental and Finite Element Analysis (FEA) results for a GFRP pole under impact loading. The experimental result is taken as the reference value.

## **Experimental Protocols**

A robust experimental setup is fundamental to acquiring reliable data for the validation of finite element models. The following protocol outlines a typical methodology for the impact testing of composite poles.

Objective: To simulate a vehicular collision and measure the dynamic response of a GFRP lighting pole.

#### Apparatus:

- Impactor: A 500 kg drop-weight with a hemispherical impact head.
- Test Specimen: A 5-meter tall tapered GFRP pole.
- Fixturing: The base of the pole is securely mounted to a rigid foundation, often incorporating a steel sleeve, base plate, and anchor bolts to replicate in-service conditions.[1]
- Data Acquisition System: High-speed cameras, accelerometers, and strain gauges placed at critical locations on the pole to record the impact event, accelerations, and deformations.

#### Procedure:

The GFRP pole is vertically mounted and secured in the test fixture.

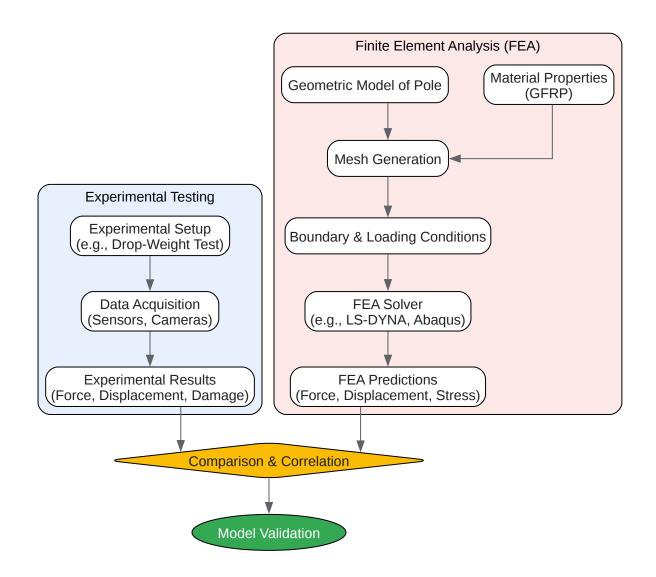


- Instrumentation, including accelerometers and strain gauges, is attached to the pole at predetermined locations to capture the dynamic response.
- The 500 kg drop-weight is raised to a height of 400 mm above the designated impact point on the pole.[1]
- High-speed cameras are positioned to capture the impact event from multiple angles.
- The drop-weight is released, impacting the GFRP pole.
- The data from the accelerometers and strain gauges are recorded throughout the impact event.
- Post-impact, the pole is inspected for visible damage such as cracks, delamination, and fiber breakage.

## **Mandatory Visualization**

The following diagrams illustrate the logical workflow of the finite element model validation process and a conceptual representation of the damage progression in a composite pole during an impact event.





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#### **FEA Validation Workflow**





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#### Composite Pole Damage Progression

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### References

- 1. Dynamic Behavior of Lighting GFRP Pole Under Impact Loading [mdpi.com]
- To cite this document: BenchChem. [A Comparative Guide to Finite Element Model Validation for Composite Pole Impact]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1192653#finite-element-model-validation-for-composite-pole-impact]

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